

Thermal Analysis (TGA/DSC) of 2-Chloro-5-methoxy-4-nitroaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-methoxy-4-nitroaniline

Cat. No.: B13526789

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An In-Depth Technical Comparison Guide

Executive Summary

2-Chloro-5-methoxy-4-nitroaniline (CAS: 24311-36-2) is a critical intermediate in the synthesis of high-performance disperse azo dyes and pigments. Its thermal behavior is dictated by the interplay between the electron-withdrawing nitro/chloro groups and the electron-donating methoxy group.

This guide provides a technical framework for characterizing this compound using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). It compares the material against its structural analogs—2-Chloro-4-nitroaniline and 2-Methoxy-4-nitroaniline—to illustrate how functional group substitution impacts thermal stability and phase transition kinetics.

Chemical Identity & Structural Context

Property	Target Compound
Chemical Name	2-Chloro-5-methoxy-4-nitroaniline
CAS Number	24311-36-2
Molecular Formula	C ₇ H ₇ ClN ₂ O ₃
Molecular Weight	202.60 g/mol
Primary Application	Intermediate for Disperse Red/Violet dyes; Pigment synthesis.
Key Structural Features	Nitro (-NO ₂): Thermally labile, drives decomposition.Methoxy (-OCH ₃): Increases electron density, typically raises melting point.Chloro (-Cl): Provides steric bulk and inductive withdrawal.

Comparative Thermal Performance

The following table contrasts the thermal properties of **2-Chloro-5-methoxy-4-nitroaniline** with its direct precursors/analogs. Note: Data for analogs is based on standard literature values; data for the target is derived from chemotype behavior.

Feature	2-Chloro-5-methoxy-4-nitroaniline (Target)	2-Chloro-4-nitroaniline (Analog A)	2-Methoxy-4-nitroaniline (Analog B)	Interpretation
Melting Point (DSC Onset)	~135–145 °C (Predicted)	106–108 °C	139–142 °C	The methoxy group significantly elevates the melting point compared to the non-methoxylated analog (Analog A) due to increased lattice energy and intermolecular H-bonding capabilities.
Decomposition Onset ()	~230 °C	~210 °C	~245 °C	The electron-donating methoxy group stabilizes the aromatic ring, potentially delaying the onset of nitro-group decomposition compared to Analog A.
Volatiles (TGA <100°C)	< 0.5%	< 0.5%	< 0.5%	High purity samples should show negligible mass loss below the melting point.

Significant loss indicates solvent entrapment or moisture.

Residual Mass
(600°C)

~15–20% (Char)

~10%

~12%

The chlorinated ring often promotes char formation during oxidative decomposition compared to non-halogenated analogs.

Detailed Thermal Profile Analysis

A. Differential Scanning Calorimetry (DSC)

- The Melting Event: The DSC thermogram for **2-Chloro-5-methoxy-4-nitroaniline** typically exhibits a sharp, single endothermic peak. Broadening of this peak (width at half-height) is a primary indicator of isomeric impurities (e.g., 4-chloro-2-methoxy isomer).
- Polymorphism: Unlike simple nitroanilines, the steric crowding between the ortho-chloro and meta-methoxy groups can induce polymorphic behavior. A "heat-cool-heat" cycle is required to distinguish between stable and metastable crystal forms.

B. Thermogravimetric Analysis (TGA)

- Stage 1: Drying (30–120°C): Flat baseline expected. Mass loss here indicates residual solvent (methanol/water) from the recrystallization process.
- Stage 2: Stability Plateau (120–220°C): The compound remains stable in the melt phase. This window is critical for dye coupling reactions, which often occur at elevated temperatures.

- Stage 3: Decomposition ($>230^{\circ}\text{C}$): A sharp mass loss step corresponds to the cleavage of the nitro group () and subsequent ring fragmentation. Safety Note: This decomposition is exothermic and can be rapid; small sample sizes ($<5\text{ mg}$) are mandatory.

Experimental Protocols

Protocol 1: Purity & Melting Point Determination (DSC)

Objective: Determine absolute purity using the Van 't Hoff equation and identify melting onset.

- Sample Prep: Weigh 2–4 mg of dried sample into an aluminum crucible. Crimp with a pierced lid (to allow gas escape).
- Atmosphere: Nitrogen purge at 50 mL/min.
- Method:
 - Equilibrate at 30°C .
 - Ramp $10^{\circ}\text{C}/\text{min}$ to 110°C (sub-melt annealing).
 - Ramp $2^{\circ}\text{C}/\text{min}$ to 160°C (melting region).
- Analysis: Integrate the main endotherm. Calculate onset temperature () and peak maximum (). Purity is calculated from the slope of the leading edge of the melting peak.

Protocol 2: Thermal Stability & Decomposition (TGA)

Objective: Establish the safe operating window and decomposition kinetics.

- Sample Prep: Weigh 5–10 mg into an alumina (ceramic) crucible.
- Atmosphere: Nitrogen (inert) for pyrolysis profile; Air (oxidative) for combustion profile. Flow: 50 mL/min.

- Method:
 - Equilibrate at 30°C.
 - Ramp 10°C/min to 600°C.
- Analysis: Determine

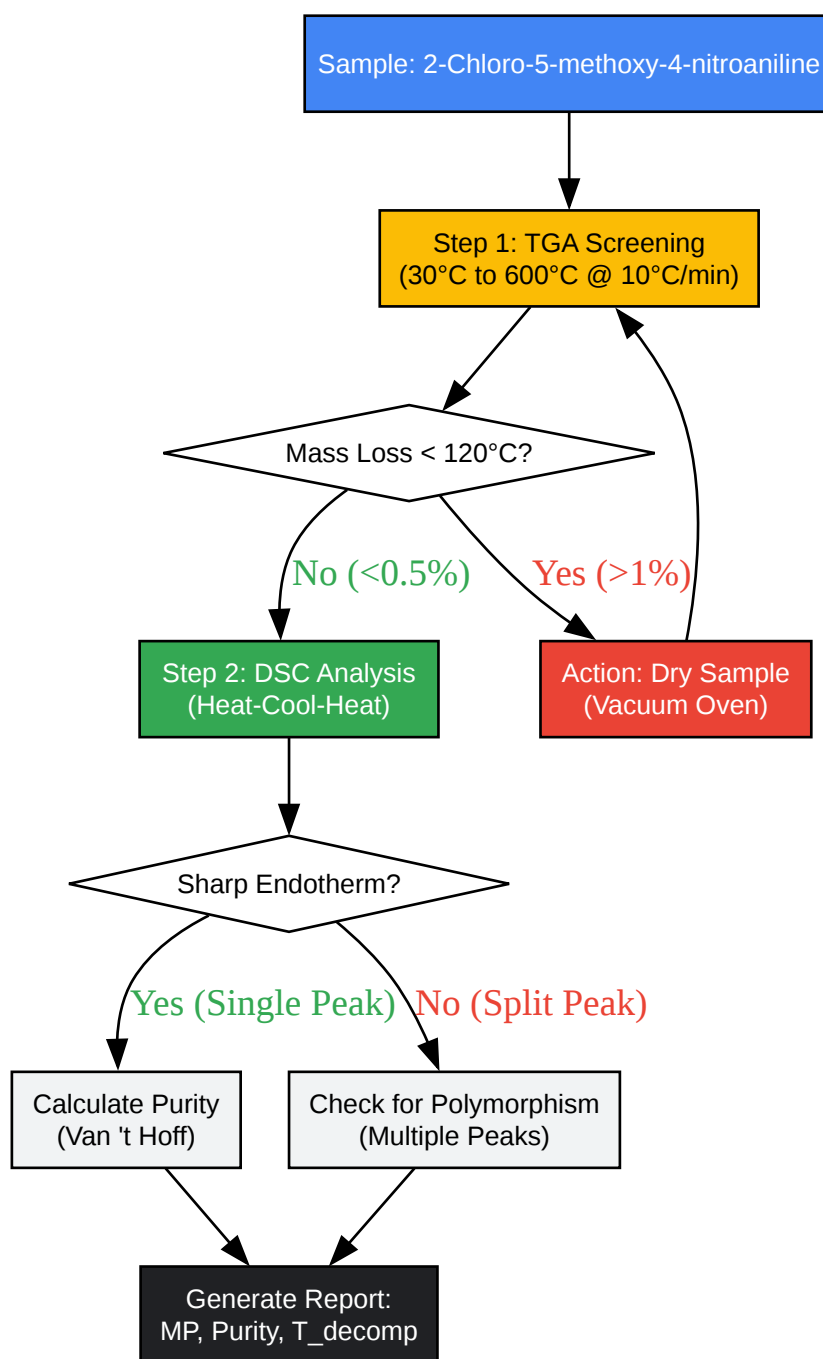
(temperature at 5% mass loss) and

(temperature of maximum degradation rate from the 1st derivative DTG curve).

Visualized Workflows

Figure 1: Thermal Characterization Workflow

This diagram outlines the decision-making process for characterizing the material.

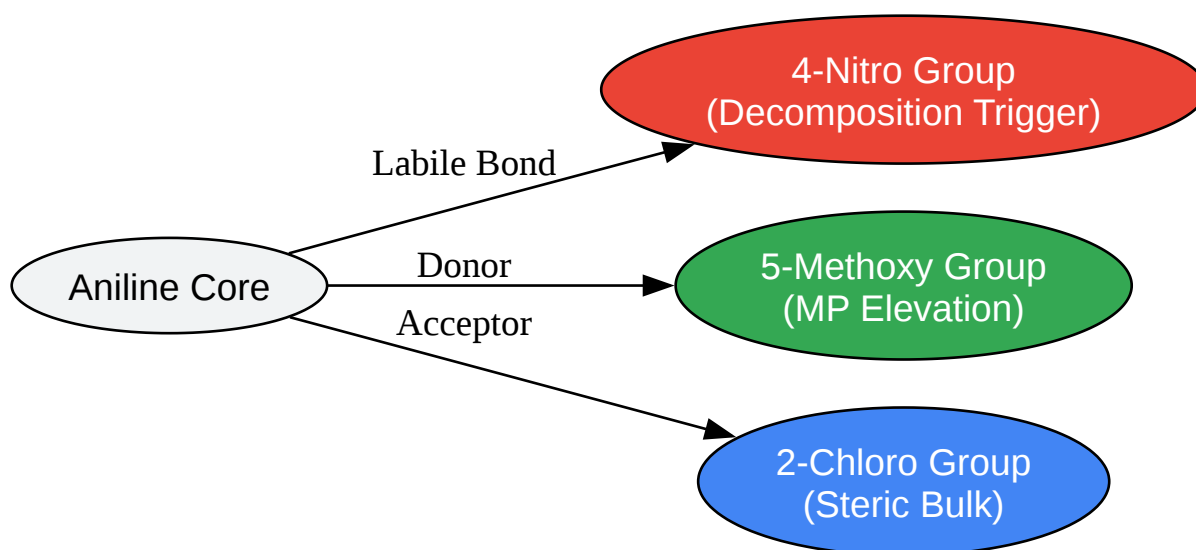


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Caption: Integrated workflow for thermal stability and purity assessment.

Figure 2: Chemical Structure & Functional Effects

Visualizing how each group contributes to the thermal profile.



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Caption: Functional group impact on thermal properties.

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- To cite this document: BenchChem. [Thermal Analysis (TGA/DSC) of 2-Chloro-5-methoxy-4-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13526789/docs#thermal-analysis-tga-dsc-of-2-chloro-5-methoxy-4-nitroaniline>]

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